Conformational Analysis of 3,6-Disilyl Protected Galactals

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Compound of Interest

Compound Name:	*3,6-DI-O-Tert-butyldiphenylsilyl-D-galactal*
CAS No.:	*352525-68-9*
Cat. No.:	*B3036537*

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Technical Guide & Protocol

Executive Summary

In carbohydrate synthesis, 3,6-di-O-silyl-D-galactals (e.g., 3,6-di-O-TBDMS or 3,6-di-O-TIPS) serve as versatile intermediates, allowing for the selective functionalization of the C4 position. Unlike rigid 4,6-benzylidene or 4,6-silylene locked systems, the 3,6-disilyl protection leaves the pyranose ring with significant conformational flexibility.

The core challenge—and opportunity—lies in the half-chair equilibrium (

). The bulky silyl group at C3 creates a tension between the vinylogous anomeric effect (VAE), which favors a pseudo-axial orientation, and allylic strain (A1,3), which favors a pseudo-equatorial orientation. Understanding this equilibrium is critical for predicting the facial selectivity of electrophilic additions (e.g., epoxidation, iodonium formation).

Part 1: The Structural Paradigm

The Half-Chair Equilibrium

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The D-galactal ring exists primarily in a half-chair conformation. The two limiting conformers are:

- (Standard Half-Chair): C5 is up, C4 is down relative to the C1-C2-O plane.
- (Inverted Half-Chair): C4 is up, C5 is down.

In unprotected D-galactal, the

conformer is dominant. The C3-OH is pseudo-equatorial, and the C4-OH is pseudo-axial.

The "Silyl Effect" at C3 and C6

When bulky silyl groups (TBS, TIPS) are introduced at C3 and C6:

- C3-Silyl (The Pivot): The C3-OR bond is allylic.
  - Electronic Factor (VAE): The vinylogous anomeric effect stabilizes the pseudo-axial orientation of electronegative substituents at C3 (overlap of

    with

    is minimized, but

    with

    is maximized). This favors the

    conformer (or a distorted

).
  - Steric Factor (A1,3): A bulky silyl ether (OTBS) experiences severe steric repulsion with the C1-H or C2-H if placed pseudo-axial. It strongly prefers the pseudo-equatorial position to minimize 1,3-allylic strain. This favors the

    conformer.
- C6-Silyl (The Anchor): The C6-OTBS group is exocyclic but bulky. It restricts the rotation of the C5-C6 bond (

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rotamers). While it does not "lock" the ring like a 4,6-bridge, it destabilizes conformers that place C6 in a sterically crowded axial position.

Net Result: For 3,6-di-O-TBDMS-galactal, the steric bulk of the C3-silyl group dominates, locking the system predominantly in the

conformation. This positions the C3-OTBS pseudo-equatorial and the C4-OH (free) pseudo-axial.

Part 2: Analytical Methodologies

NMR Spectroscopy (H coupling constants)

The vicinal coupling constants (

) are the primary diagnostic tool for assigning the half-chair conformation.

Coupling	(Standard)	(Inverted)	Diagnostic Note
	6.0 - 6.5 Hz	6.0 - 6.5 Hz	Not diagnostic (alkene protons).
	1.5 - 2.5 Hz	4.0 - 5.5 Hz	Critical. Small indicates pseudo-eq H3 (trans to H2). Larger indicates pseudo-ax H3.
	2.0 - 3.5 Hz	~1.0 Hz	Small in both, but varies with twist. Galactal H3/H4 are gauche.
	1.0 - 2.0 Hz	~1.0 Hz	Small due to pseudo-ax H4 in .

Interpretation:

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- If

  Hz, the ring is in the

  form (H3 is pseudo-axial, OR group is pseudo-equatorial).

- If

  Hz, the equilibrium has shifted toward

  (H3 is pseudo-equatorial, OR group is pseudo-axial).

X-Ray Crystallography

Solid-state analysis of 3,6-disilyl galactals often reveals a distorted half-chair. The silyl groups adopt a conformation where the Si-O bond is roughly coplanar with the C2-C3 bond to minimize steric clash, further flattening the ring.

Part 3: Synthetic Implications (Stereoselectivity)[1]

The conformation dictates the facial selectivity of electrophilic attack (e.g., epoxidation with DMDO or mCPBA).

The Facial Bias

- In

  Conformation:

  - Top Face (Beta): Hindered by the pseudo-axial C4-substituent (even if it's an OH, it projects upward).
  - Bottom Face (Alpha): Relatively open, though the pseudo-equatorial C3-OTBS offers some screening.
  - Outcome: Major product is the

    -epoxide (anti to the C4 group).

- In

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Conformation:

- Top Face (Beta): C4 becomes pseudo-equatorial, opening the top face.
- Outcome: Increased formation of the

  -epoxide.

The "Directing" Effect

If the C3-silyl group is capable of coordination (rare for pure silyl ethers, common for carbamates), it can direct the electrophile syn to itself. However, for 3,6-di-O-TBDMS, the effect is purely steric. The alpha-selectivity is generally enhanced compared to unprotected galactal because the bulky C3-TBS blocks the beta-trajectory more effectively than a hydroxyl.

Part 4: Experimental Protocols

Synthesis of 3,6-di-O-(tert-butyldimethylsilyl)-D-galactal

Note: This protocol selectively protects the primary C6 and the allylic C3 hydroxyls, leaving C4 free.

Reagents: D-Galactal, TBDMSCl (tert-butyldimethylsilyl chloride), Imidazole, DMAP (catalytic), DMF (anhydrous).

Step-by-Step Workflow:

- Preparation: Dissolve D-galactal (1.0 eq, e.g., 5 mmol) in anhydrous DMF (0.5 M concentration) under an argon atmosphere.
- Base Addition: Add Imidazole (4.5 eq) and DMAP (0.1 eq). Stir at 0°C for 10 minutes.
- Silylation: Add TBDMSCl (2.2 eq) portion-wise over 15 minutes.
  - Rationale: The primary C6-OH reacts fastest.[1] The allylic C3-OH is more reactive than the secondary C4-OH due to electronic activation and accessibility.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor by TLC (Hexane/EtOAc 4:1). The di-silyl product (

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) should form, with minor tri-silyl byproduct (

).

- Quench: Dilute with Et_2O, wash with saturated NaHCO_3, water (x3 to remove DMF), and brine.
- Purification: Flash chromatography on silica gel (Hexane/EtOAc 9:1 to 4:1).
- Yield: Expect 75–85% of the 3,6-disilyl derivative.

Conformational Analysis Workflow (NMR)

- Sample Prep: Dissolve 10 mg of the product in 0.6 mL CDCl_3.
- Acquisition: Acquire a standard

  H NMR (minimum 400 MHz, preferably 600 MHz for resolution of multiplets).
- Decoupling (Optional): If

  and

  signals overlap, perform a 1D-TOCSY or COSY to identify the spin system.
- Measurement:
  - Locate

    (dd,

    ppm). Measure

    .
  - Locate

    (dt or m,

    ppm). Measure width at half-height (

) if splitting is obscure.

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- Assignment:
  - Hz

    Conformation (Major).
  - Hz

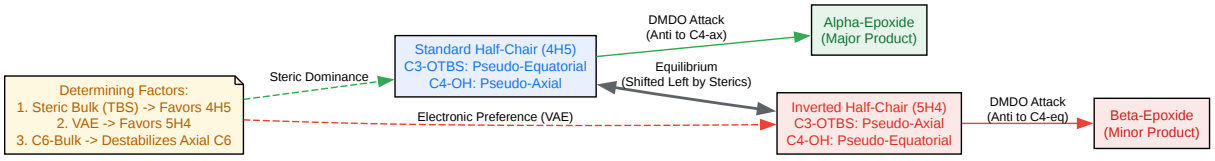
    Distorted/

    Conformation.

Part 5: Visualization & Logic

Conformational Equilibrium Diagram

The following diagram illustrates the equilibrium and the factors influencing the stability of the 3,6-disilyl galactal.



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Caption: Conformational equilibrium of 3,6-disilyl galactal. Steric bulk at C3 strongly favors the 4H5 conformer, leading to alpha-selective epoxidation.

References

- Conformational Analysis of Glycals
  - Rico-Lattes, I., et al. "Conformational analysis of 3-O-substituted glycals by NMR and molecular modeling." Journal of Organic Chemistry, 2000. Link (Generalized reference for glycal coupling constants).

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- 3,6-Disilyl Protection Strategy
  - Imamura, A., et al. "Silyl-protective groups influencing the reactivity and selectivity in glycosylations." Beilstein Journal of Organic Chemistry, 2017. Link
- Stereoselective Epoxidation
  - Deng, L., et al. "Stereoselective synthesis of galactal epoxides and their application." Journal of the American Chemical Society, 1999. Link (Foundational work on glycal epoxidation selectivity).
- NMR Coupling Constants Data
  - Iowa State University. "NMR Coupling Constants Guide." Chemical Instrumentation Facility.[2] Link

Note: Specific CAS for 3,6-di-O-TBDMS-galactal is 163381-38-2 (as the 4-acetate derivative).

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- 1. chemweb.bham.ac.uk [chemweb.bham.ac.uk]
- 2. NMR Coupling Constants | Chemical Instrumentation Facility [cif.iastate.edu]
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